

Application Note: Synthesis of Modified Unsaturated Polyesters Utilizing 2-Hydroxyethyl Hydrogen Phthalate

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Compound of Interest

Compound Name: 2-((2-Hydroxyethoxy)carbonyl)benzoic acid

CAS No.: 17689-42-8

Cat. No.: B098306

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Introduction

Unsaturated polyesters (UPEs) are a cornerstone of the thermoset polymer industry, valued for their versatility, low cost, and ease of processing.[1] They are traditionally synthesized through the polycondensation of diols with a combination of saturated and unsaturated dicarboxylic acids or their anhydrides.[1] The sites of unsaturation, typically derived from maleic anhydride or fumaric acid, are crucial for the subsequent cross-linking reaction with a vinyl monomer, such as styrene, to form a rigid three-dimensional network.

This application note details a protocol for the synthesis of an unsaturated polyester that incorporates 2-Hydroxyethyl hydrogen phthalate (CAS 17689-42-8). Due to its monofunctional hydroxyl and carboxyl groups, this molecule does not act as a chain-extending monomer in the traditional sense. Instead, it serves as a reactive modifier. Its incorporation into the polyester backbone can be used to control the molecular weight and introduce specific chemical

functionalities. The phthalate moiety can enhance thermal stability and chemical resistance, while the terminal group modification can influence the final properties of the cured resin.

This protocol employs a melt condensation method, utilizing boric acid as a mild and effective catalyst for the esterification reactions.

Materials and Reagents

Reagent	CAS Number	Formula	Molar Mass (g/mol)	Key Properties	Supplier Example
2-Hydroxyethyl hydrogen phthalate	17689-42-8	C ₁₀ H ₁₀ O ₅	210.18	White solid, Modifier	Sigma-Aldrich
Maleic Anhydride	108-31-6	C ₄ H ₂ O ₃	98.06	White solid, Unsaturated monomer	Carl ROTH
Propylene Glycol	57-55-6	C ₃ H ₈ O ₂	76.09	Colorless liquid, Diol	Fisher Scientific
Boric Acid	10043-35-3	H ₃ BO ₃	61.83	White powder, Catalyst	American Borate Company
Hydroquinone	123-31-9	C ₆ H ₆ O ₂	110.11	White solid, Inhibitor	Sigma-Aldrich
Nitrogen (high purity)	7727-37-9	N ₂	28.01	Inert gas	Local supplier

Safety Precautions

Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles with side shields, and appropriate chemical-resistant gloves. All operations should be conducted inside a certified chemical fume hood.

- 2-Hydroxyethyl hydrogen phthalate: May cause respiratory irritation. Avoid breathing dust.[2]

- Maleic Anhydride: Corrosive. Causes severe skin burns and eye damage. May cause allergy or asthma symptoms if inhaled.[3][4] EUH071: Corrosive to the respiratory tract.[3]
- Propylene Glycol: May cause mild skin and eye irritation.[5][6]
- Boric Acid: May damage fertility or the unborn child.[7][8] Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[8]
- Hydroquinone: Harmful if swallowed and can cause serious eye damage. Suspected of causing genetic defects and is very toxic to aquatic life.

Experimental Protocol

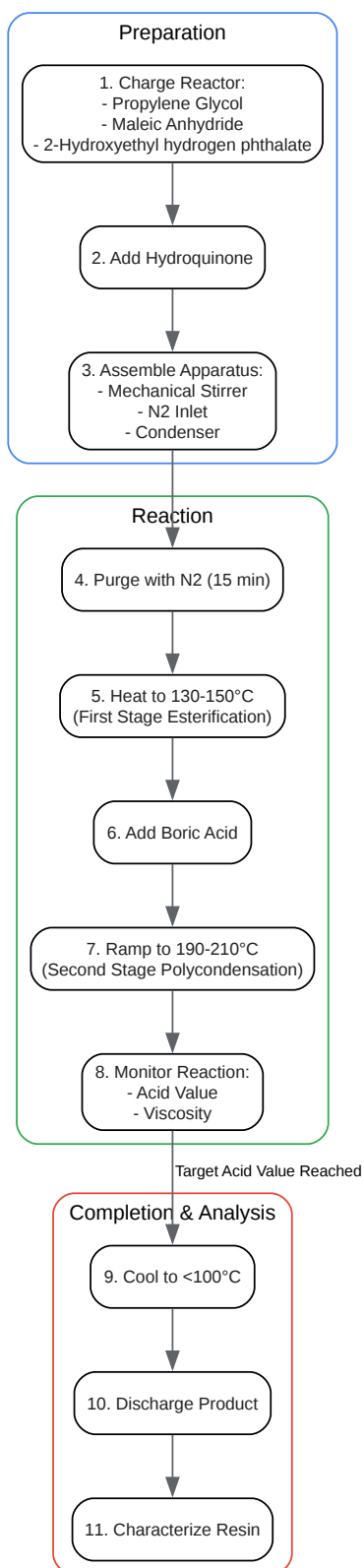
This protocol outlines the synthesis of a modified unsaturated polyester via a two-stage melt condensation process. The first stage involves the reaction of the diol with the anhydride to form a half-ester, followed by the second stage of polycondensation at a higher temperature.

Molar Ratios of Reactants

The ratio of reactants is critical for achieving the desired polymer properties. A slight excess of glycol is typically used to compensate for evaporative losses at high temperatures.

- Maleic Anhydride: 0.7 mol
- 2-Hydroxyethyl hydrogen phthalate: 0.3 mol
- Propylene Glycol: 1.05 mol
- Boric Acid: 0.1% of the total weight of reactants
- Hydroquinone: 0.02% of the total weight of reactants

Synthesis Workflow



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Caption: Experimental workflow for the synthesis of modified UPE.

Step-by-Step Procedure

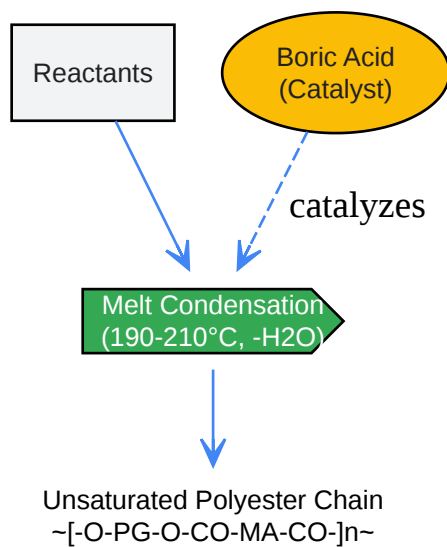
- **Reactor Setup:** Equip a 500 mL three-necked round-bottom flask with a mechanical stirrer, a nitrogen inlet, and a condenser with a side arm for collecting the water of condensation.
- **Charging Reactants:** Charge the flask with propylene glycol, maleic anhydride, and 2-hydroxyethyl hydrogen phthalate according to the molar ratios specified in section 4.1. Add hydroquinone as an inhibitor to prevent premature gelation.
- **Inert Atmosphere:** Begin stirring and purge the system with a gentle stream of nitrogen for at least 15 minutes to remove oxygen. Maintain a positive nitrogen pressure throughout the reaction.
- **First Stage - Esterification:** Heat the reaction mixture to 130-150°C. This stage facilitates the opening of the maleic anhydride ring by the hydroxyl groups of propylene glycol and 2-hydroxyethyl hydrogen phthalate to form half-esters. Hold at this temperature for 1-2 hours.
- **Catalyst Addition:** Once the initial reaction subsides and the mixture is homogenous, add boric acid to the flask.
- **Second Stage - Polycondensation:** Gradually increase the temperature to 190-210°C. Water will begin to distill off as a byproduct of the esterification reaction. Collect and monitor the volume of the distillate.
- **Monitoring the Reaction:** The progress of the polycondensation is monitored by periodically taking samples and measuring the acid value. The reaction is considered complete when the acid value drops to the target range (e.g., 25-35 mg KOH/g). Viscosity measurements can also be used to track the increase in molecular weight.
- **Cooling and Discharge:** Once the target acid value is reached, turn off the heating and allow the reactor to cool to below 100°C under a nitrogen blanket. The resulting viscous polyester resin can then be discharged into a suitable container.

Reaction Mechanism and Characterization

The synthesis proceeds via step-growth polymerization. The hydroxyl groups of propylene glycol and 2-hydroxyethyl hydrogen phthalate react with the carboxyl groups of maleic

anhydride and the phthalate moiety. Boric acid catalyzes the esterification by activating the carboxylic acid group.

Propylene Glycol (Diol) Maleic Anhydride (Unsaturated Anhydride) 2-Hydroxyethyl hydrogen phthalate (Modifier)



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Caption: Generalized reaction scheme for the UPE synthesis.

Characterization of the Final Resin

Parameter	Method	Typical Value	Purpose
Acid Value	Titration (ASTM D1639)	25-35 mg KOH/g	Indicates the extent of reaction and the number of terminal carboxyl groups.
Viscosity	Brookfield Viscometer	Varies	Relates to the molecular weight and processability of the resin.
Appearance	Visual	Clear, yellowish liquid	Basic quality control check.
FT-IR Spectroscopy	Spectrometer	-	Confirms the presence of ester linkages (C=O stretch $\sim 1730\text{ cm}^{-1}$), C=C bonds ($\sim 1645\text{ cm}^{-1}$), and hydroxyl groups (broad peak $\sim 3400\text{ cm}^{-1}$).

Discussion

The incorporation of 2-Hydroxyethyl hydrogen phthalate (HEHP) into the unsaturated polyester backbone serves multiple purposes. As a monofunctional reactant in terms of chain extension (it has one hydroxyl and one carboxyl group), it acts as a chain terminator, which can be a deliberate strategy to control the final molecular weight of the polyester. This is a critical parameter that influences the viscosity of the resin and the mechanical properties of the cured product.

The aromatic ring from the phthalate moiety is expected to increase the rigidity and thermal stability of the polymer backbone. The ratio of HEHP to the other difunctional monomers (maleic anhydride and propylene glycol) can be adjusted to fine-tune these properties. A higher concentration of HEHP will lead to lower molecular weight polyesters with a higher concentration of aromatic content.

The use of boric acid as a catalyst is advantageous as it is a milder and less toxic alternative to commonly used organometallic catalysts like tin or titanium compounds.[9][10] It is particularly effective in catalyzing the esterification of hydroxyl-carboxylic acids.

Conclusion

This application note provides a comprehensive and detailed protocol for the synthesis of a novel unsaturated polyester modified with 2-Hydroxyethyl hydrogen phthalate. By carefully controlling the stoichiometry of the reactants and the reaction conditions, researchers can produce resins with tailored properties for various applications, including coatings, composites, and casting materials. The provided safety guidelines and characterization methods ensure a reliable and safe experimental process.

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